

Ferolin: A Technical Guide to Solubility and Stability for Drug Development Professionals

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Compound of Interest

Compound Name: *Ferolin*

Cat. No.: *B15575633*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **Ferolin**, a potent farnesoid X receptor (FXR) agonist. Recognizing the current limitations in publicly accessible quantitative data, this document also serves as a practical framework, offering detailed experimental protocols and data presentation templates to empower researchers in generating robust and comparable datasets for **Ferolin** or other novel chemical entities.

Core Properties of Ferolin

Ferolin is a farnesoid X receptor (FXR) agonist with an EC₅₀ of 0.56 μ M. Its activity on FXR leads to the inhibition of inflammatory gene expression, including iNOS, IL-1 β , and TNF α , in an FXR-dependent manner. This mechanism of action positions **Ferolin** as a compound of interest for further investigation in inflammatory and metabolic diseases.

Solubility Data

Comprehensive solubility data is critical for formulation development, bioavailability, and overall drug efficacy. Currently, specific quantitative solubility data for **Ferolin** in a range of solvents is

limited in public literature. The following tables summarize the available information and provide a template for systematic solubility profiling.

Available Solubility Data

Solvent	Concentration	Method	Notes
Dimethyl Sulfoxide (DMSO)	40 mg/mL	Not Specified	This value is reported as a "mother liquor concentration," suggesting it is a concentration used for preparing stock solutions rather than a formal saturation solubility measurement.
In vivo formulation	2 mg/mL (working solution)	N/A	An in vivo formulation is described consisting of DMSO, 30% PEG300, 5% Tween 80, and 60% Saline/PBS/ddH ₂ O. This indicates that Ferolin is soluble in this vehicle at this concentration, but does not provide the solubility in the individual components.

Template for Comprehensive Solubility Profiling

The following table structure is recommended for a thorough characterization of **Ferolin's** solubility.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (µM)	Method	pH (for aqueous)
Water	25	Shake-Flask & HPLC/UV	5.0		
Water	25	Shake-Flask & HPLC/UV	7.4		
Water	25	Shake-Flask & HPLC/UV	9.0		
Phosphate-Buffered Saline (PBS)	25	Shake-Flask & HPLC/UV	7.4		
Ethanol	25	Shake-Flask & HPLC/UV	N/A		
Methanol	25	Shake-Flask & HPLC/UV	N/A		
Propylene Glycol	25	Shake-Flask & HPLC/UV	N/A		
Polyethylene Glycol 400 (PEG400)	25	Shake-Flask & HPLC/UV	N/A		
Acetone	25	Shake-Flask & HPLC/UV	N/A		
Acetonitrile	25	Shake-Flask & HPLC/UV	N/A		

Stability Data

Understanding the chemical stability of **Ferolin** is paramount for determining its shelf-life, appropriate storage conditions, and potential degradation pathways. As with solubility, detailed public stability data is sparse.

Available Stability Data

Form	Storage Condition	Duration	Notes
Powder	-20°C	3 years	General stability data provided by suppliers. Protection from light and moisture is typically recommended for long-term storage of solid compounds.
In Solvent	-80°C	1 year	The specific solvent is not defined. The stability in different solvents at various temperatures would need to be empirically determined.

Template for Comprehensive Stability Profiling (Forced Degradation)

Forced degradation studies are essential to identify potential degradation products and establish the stability-indicating nature of analytical methods. The following table provides a template for summarizing results from such studies.

Stress Condition	Parameters	Incubation Time	Ferolin Remaining (%)	Degradation Products (RT in HPLC)	Observations
Acid Hydrolysis	0.1 M HCl, 60°C	2, 4, 8, 24 hours	e.g., Color change, precipitation		
Base Hydrolysis	0.1 M NaOH, 60°C	2, 4, 8, 24 hours	e.g., Color change, precipitation		
Neutral Hydrolysis	Water, 60°C	2, 4, 8, 24 hours	e.g., Color change, precipitation		
Oxidative Degradation	3% H ₂ O ₂ , Room Temp	2, 4, 8, 24 hours	e.g., Color change, precipitation		
Thermal Degradation (Solid)	80°C	1, 3, 7 days	e.g., Change in physical appearance		
Thermal Degradation (Solution)	60°C in specified solvent	1, 3, 7 days	e.g., Color change, precipitation		
Photostability (Solid)	ICH Q1B Option 2 (Xenon lamp)	N/A	e.g., Color change, physical appearance		
Photostability (Solution)	ICH Q1B Option 2 (Xenon lamp)	N/A	e.g., Color change, precipitation		

Experimental Protocols

The following sections provide detailed methodologies for generating the solubility and stability data outlined in the templates above.

Protocol for Determining Thermodynamic Solubility (Shake-Flask Method)

This method is considered the gold standard for determining the equilibrium solubility of a compound.

Objective: To determine the saturation solubility of **Ferolin** in various solvents.

Materials:

- **Ferolin** (solid powder)
- Selected solvents (e.g., water, PBS, ethanol)
- Vials with screw caps (e.g., 2 mL glass vials)
- Orbital shaker or rotator capable of maintaining a constant temperature
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF or PTFE)
- Analytical balance
- HPLC or UV-Vis spectrophotometer for quantification
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of solid **Ferolin** to a vial. The exact amount should be enough to ensure that undissolved solid remains at the end of the experiment.
- Solvent Addition: Add a known volume of the desired solvent to the vial.

- **Equilibration:** Cap the vials tightly and place them on an orbital shaker at a constant temperature (e.g., 25°C). Shake the vials for a sufficient time to reach equilibrium (typically 24-48 hours).
- **Phase Separation:** After equilibration, allow the vials to stand to let the excess solid settle. Centrifuge the vials at a high speed (e.g., 10,000 rpm for 15 minutes) to pellet any remaining suspended solid.
- **Sample Collection:** Carefully withdraw a sample from the supernatant, ensuring no solid particles are disturbed.
- **Filtration:** Filter the collected supernatant through a 0.22 µm syringe filter to remove any remaining fine particles.
- **Dilution:** Accurately dilute the filtrate with an appropriate solvent to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated HPLC or UV-Vis method to determine the concentration of **Ferolin**.
- **Data Analysis:** Calculate the solubility in mg/mL or µM based on the measured concentration and the dilution factor.

Protocol for Stability-Indicating HPLC Method and Forced Degradation Studies

This protocol outlines the steps for conducting forced degradation studies and analyzing the samples using a stability-indicating HPLC method.

Objective: To assess the stability of **Ferolin** under various stress conditions and to identify potential degradation products.

Materials:

- **Ferolin** (solid powder or stock solution)

- Reagents for stress conditions: Hydrochloric acid (HCl), Sodium hydroxide (NaOH), Hydrogen peroxide (H₂O₂)
- pH meter
- Temperature-controlled oven or water bath
- Photostability chamber (compliant with ICH Q1B guidelines)
- HPLC system with a UV or DAD detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile, water, buffers)
- Vials for sample preparation and analysis

Procedure:

Part A: Forced Degradation Sample Preparation

- Acid Hydrolysis: Dissolve **Ferolin** in a solution of 0.1 M HCl. Incubate at a specified temperature (e.g., 60°C). Withdraw aliquots at various time points (e.g., 2, 4, 8, 24 hours), neutralize with an equivalent amount of base, and dilute to the target concentration.
- Base Hydrolysis: Dissolve **Ferolin** in a solution of 0.1 M NaOH. Incubate at a specified temperature (e.g., 60°C). Withdraw and neutralize aliquots at various time points.
- Oxidative Degradation: Dissolve **Ferolin** in a solution of 3% H₂O₂. Store at room temperature, protected from light. Withdraw aliquots at various time points.
- Thermal Degradation:
 - Solid State: Place a known amount of solid **Ferolin** in an oven at a high temperature (e.g., 80°C).
 - Solution State: Dissolve **Ferolin** in a suitable solvent and incubate in a temperature-controlled bath (e.g., 60°C).

- Photostability: Expose solid **Ferolin** and a solution of **Ferolin** to light conditions as specified in ICH Q1B guidelines. Include dark controls to separate light-induced degradation from thermal degradation.

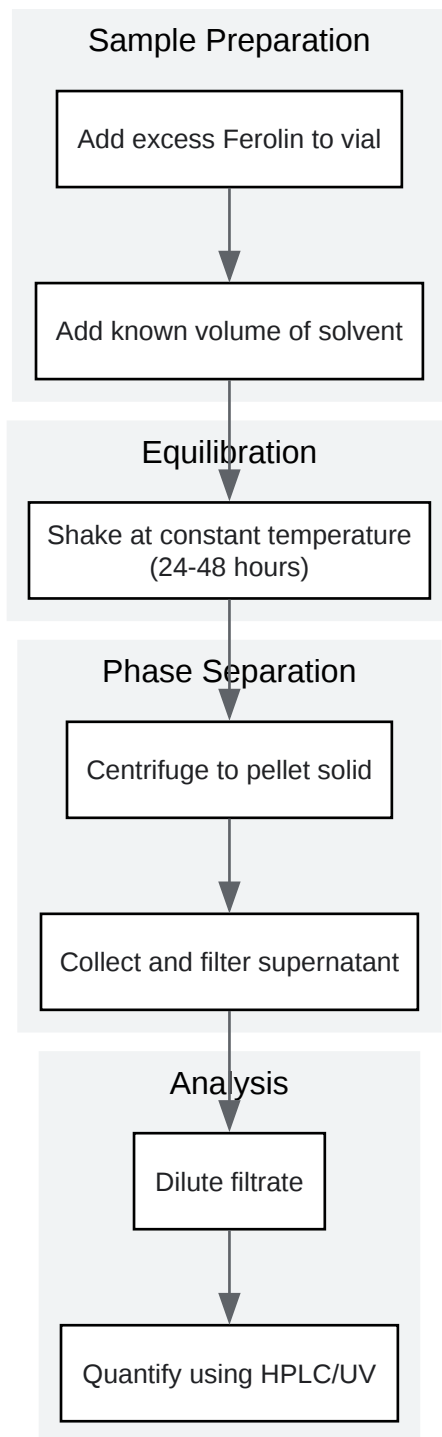
Part B: HPLC Analysis

- Method Development: Develop a stability-indicating HPLC method capable of separating **Ferolin** from its degradation products. This typically involves optimizing the column, mobile phase composition (gradient or isocratic), flow rate, and detector wavelength.
- Sample Analysis: Analyze the stressed samples alongside an unstressed control sample.
- Data Evaluation:
 - Determine the percentage of **Ferolin** remaining at each time point.
 - Identify and quantify the major degradation products (expressed as a percentage of the total peak area).
 - Assess peak purity of the **Ferolin** peak in stressed samples to ensure no co-eluting degradants.

Visualizations: Workflows and Signaling Pathways

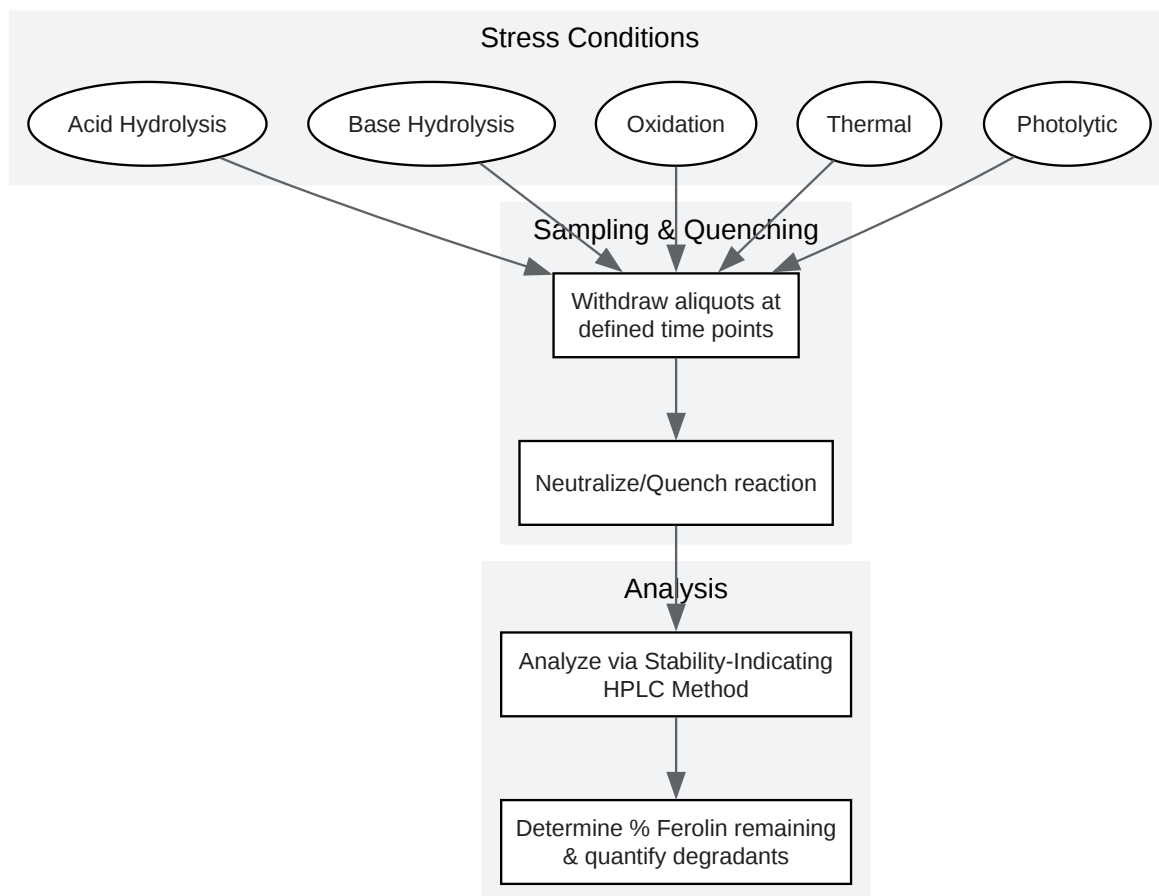
Experimental and Logical Workflows

Solubility Determination Workflow (Shake-Flask Method)

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Caption: Workflow for solubility determination using the shake-flask method.

Forced Degradation and Stability Analysis Workflow

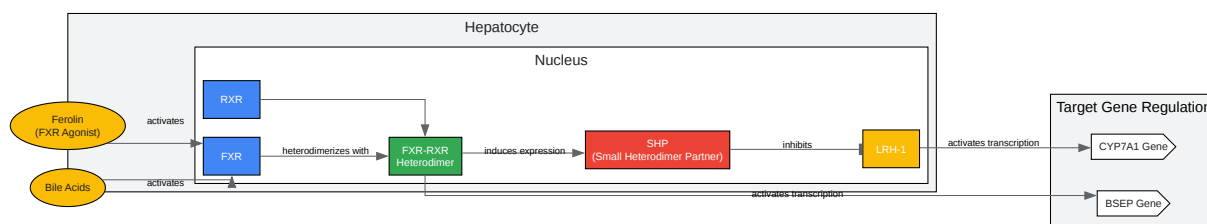


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Caption: Workflow for forced degradation and stability analysis.

Ferolin's Target Signaling Pathway: Farnesoid X Receptor (FXR)

Ferolin acts as an agonist for the Farnesoid X Receptor (FXR), a key regulator of bile acid, lipid, and glucose homeostasis. The diagram below illustrates the canonical FXR signaling pathway in a hepatocyte.



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Caption: **Ferolin** activates the FXR signaling pathway in hepatocytes.

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